

# The Hydrates of Sodium Carbonate: A Comprehensive Technical Guide

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## Compound of Interest

Compound Name: Sodium carbonate

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This technical guide provides an in-depth exploration of the various hydrated forms of **sodium carbonate**. The information presented herein is intended to be a valuable resource for professionals in research, science, and drug development who require a thorough understanding of the physicochemical properties and interconversion of these compounds.

## Introduction to Sodium Carbonate and its Hydrates

**Sodium carbonate** ( $\text{Na}_2\text{CO}_3$ ) is an inorganic salt of carbonic acid that is widely utilized in various industrial and laboratory settings. It is known to exist in an anhydrous form as well as several hydrated forms, where a specific number of water molecules are incorporated into the crystal structure. These hydrates exhibit distinct physical and chemical properties, and their stability is dependent on conditions such as temperature and humidity. The primary and most well-documented hydrates of **sodium carbonate** are the decahydrate, heptahydrate, and monohydrate. A less common hemipentahydrate has also been reported.<sup>[1][2]</sup>

## The Different Hydrates of Sodium Carbonate

**Sodium carbonate** is known to form three principal hydrates, in addition to its anhydrous state.<sup>[3]</sup>

- **Sodium Carbonate** Decahydrate ( $\text{Na}_2\text{CO}_3 \cdot 10\text{H}_2\text{O}$ ): Commonly known as natron or washing soda, this is the most prevalent hydrate of **sodium carbonate**. It contains ten molecules of

water of crystallization for each molecule of **sodium carbonate**.<sup>[1]</sup>

- **Sodium Carbonate** Heptahydrate ( $\text{Na}_2\text{CO}_3 \cdot 7\text{H}_2\text{O}$ ): This hydrate is less common and is not known to occur in a mineral form. Its stability is confined to a narrow temperature range.<sup>[3]</sup>
- **Sodium Carbonate** Monohydrate ( $\text{Na}_2\text{CO}_3 \cdot \text{H}_2\text{O}$ ): Also known as thermonatrite or crystal carbonate, this hydrate contains a single molecule of water of crystallization.<sup>[2][3]</sup>
- Anhydrous **Sodium Carbonate** ( $\text{Na}_2\text{CO}_3$ ): Referred to as natrite or soda ash, this form is produced by heating the hydrated forms.<sup>[3]</sup>
- **Sodium Carbonate** Hemipentahydrate ( $\text{Na}_2\text{CO}_3 \cdot 2.5\text{H}_2\text{O}$ ): A less common and reportedly unstable hydrate.<sup>[4]</sup>

## Quantitative Data of Sodium Carbonate and its Hydrates

The following tables summarize key quantitative data for the different forms of **sodium carbonate** for easy comparison.

Table 1: Molar Mass and Density

Compound	Chemical Formula	Molar Mass ( g/mol )	Density (g/cm <sup>3</sup> )
Anhydrous Sodium Carbonate	$\text{Na}_2\text{CO}_3$	105.99	2.54 (25 °C)
Sodium Carbonate Monohydrate	$\text{Na}_2\text{CO}_3 \cdot \text{H}_2\text{O}$	124.00	2.25
Sodium Carbonate Heptahydrate	$\text{Na}_2\text{CO}_3 \cdot 7\text{H}_2\text{O}$	232.10	1.51
Sodium Carbonate Decahydrate	$\text{Na}_2\text{CO}_3 \cdot 10\text{H}_2\text{O}$	286.14	1.46

Table 2: Solubility of Anhydrous **Sodium Carbonate** in Water at Different Temperatures<sup>[3]</sup>

Temperature (°C)	Solubility ( g/100 mL)
0	7
15	16.4
27.8	34.07
34.8	48.69
41.9	48.1
60	45.62
100	43.6

Table 3: Stability and Transition Temperatures[2][3]

Hydrate Form	Transition Condition	Product(s)
Sodium Carbonate Decahydrate	Heating above 32.0 °C	Sodium Carbonate Heptahydrate
Sodium Carbonate Heptahydrate	Heating above 35.4 °C	Sodium Carbonate Monohydrate
Sodium Carbonate Monohydrate	Heating above 100 °C	Anhydrous Sodium Carbonate
Sodium Carbonate Decahydrate	Exposure to dry air (efflorescence)	Sodium Carbonate Monohydrate
Sodium Carbonate Heptahydrate	Exposure to dry air (efflorescence)	Sodium Carbonate Monohydrate
Anhydrous Sodium Carbonate	Dissolving in water and crystallizing below 32.0 °C	Sodium Carbonate Decahydrate

## Experimental Protocols

# Preparation and Crystallization of Sodium Carbonate Hydrates

## 4.1.1. Preparation of **Sodium Carbonate** Decahydrate (Natron)

- Principle: **Sodium carbonate** decahydrate is crystallized from a saturated aqueous solution of **sodium carbonate** at temperatures below 32.0 °C.[3] The Solvay process is a common industrial method for producing **sodium carbonate**, which can then be hydrated.[5]
- Methodology:
  - Prepare a saturated solution of anhydrous **sodium carbonate** (soda ash) in distilled water at a temperature slightly above 32 °C to ensure complete dissolution.
  - Cool the solution slowly to a temperature below 32.0 °C (e.g., room temperature or lower).
  - Allow the solution to stand undisturbed. Large, transparent crystals of **sodium carbonate** decahydrate will form.
  - The crystals can be collected by filtration.

## 4.1.2. Preparation of **Sodium Carbonate** Monohydrate (Thermonatrite)

- Principle: **Sodium carbonate** monohydrate can be obtained by crystallizing **sodium carbonate** from an aqueous solution at temperatures above 35.4 °C.[3] It can also be formed by the efflorescence of the decahydrate or heptahydrate in dry air.[2]
- Methodology:
  - Prepare a saturated solution of anhydrous **sodium carbonate** in distilled water.
  - Heat the solution to a temperature above 35.4 °C (e.g., 40-50 °C).
  - Allow the solvent to evaporate slowly at this elevated temperature.
  - Small, white crystals of **sodium carbonate** monohydrate will precipitate.

- The crystals can be collected by filtration at the elevated temperature to prevent the formation of other hydrates upon cooling.

#### 4.1.3. Preparation of **Sodium Carbonate** Heptahydrate

- Principle: The heptahydrate crystallizes from a saturated **sodium carbonate** solution within a very narrow temperature range of 32.0 °C to 35.4 °C.<sup>[3]</sup> Its preparation is challenging due to this limited stability range.
- Methodology:
  - Prepare a saturated solution of **sodium carbonate** in water.
  - Carefully control the temperature of the solution to be within the 32.0 °C to 35.4 °C range.
  - Induce crystallization, for example, by adding a seed crystal of **sodium carbonate** heptahydrate.
  - Isolate the crystals quickly by filtration while maintaining the temperature within the specified range.

## Characterization Techniques

#### 4.2.1. X-Ray Diffraction (XRD)

- Principle: XRD is used to identify the crystalline phases of the **sodium carbonate** hydrates by analyzing their unique diffraction patterns.
- Methodology:<sup>[6]</sup><sup>[7]</sup>
  - A powdered sample of the **sodium carbonate** hydrate is placed in a sample holder.
  - The sample is irradiated with a monochromatic X-ray beam.
  - The intensity of the diffracted X-rays is measured as a function of the diffraction angle ( $2\theta$ ).

- The resulting diffraction pattern is compared with standard diffraction patterns from a database (e.g., the International Centre for Diffraction Data - ICDD) to identify the specific hydrate form.

#### 4.2.2. Thermogravimetric Analysis (TGA)

- Principle: TGA measures the change in mass of a sample as a function of temperature or time in a controlled atmosphere. It is used to determine the water content of the hydrates and to study their thermal decomposition.
- Methodology:[\[8\]](#)[\[9\]](#)
  - A small, accurately weighed sample of the hydrate is placed in a TGA furnace.
  - The sample is heated at a controlled rate in a specific atmosphere (e.g., nitrogen or air).
  - The mass of the sample is continuously monitored.
  - The resulting TGA curve shows stepwise mass losses corresponding to the dehydration of the different water molecules. The temperature at which these losses occur provides information about the stability of the hydrate.

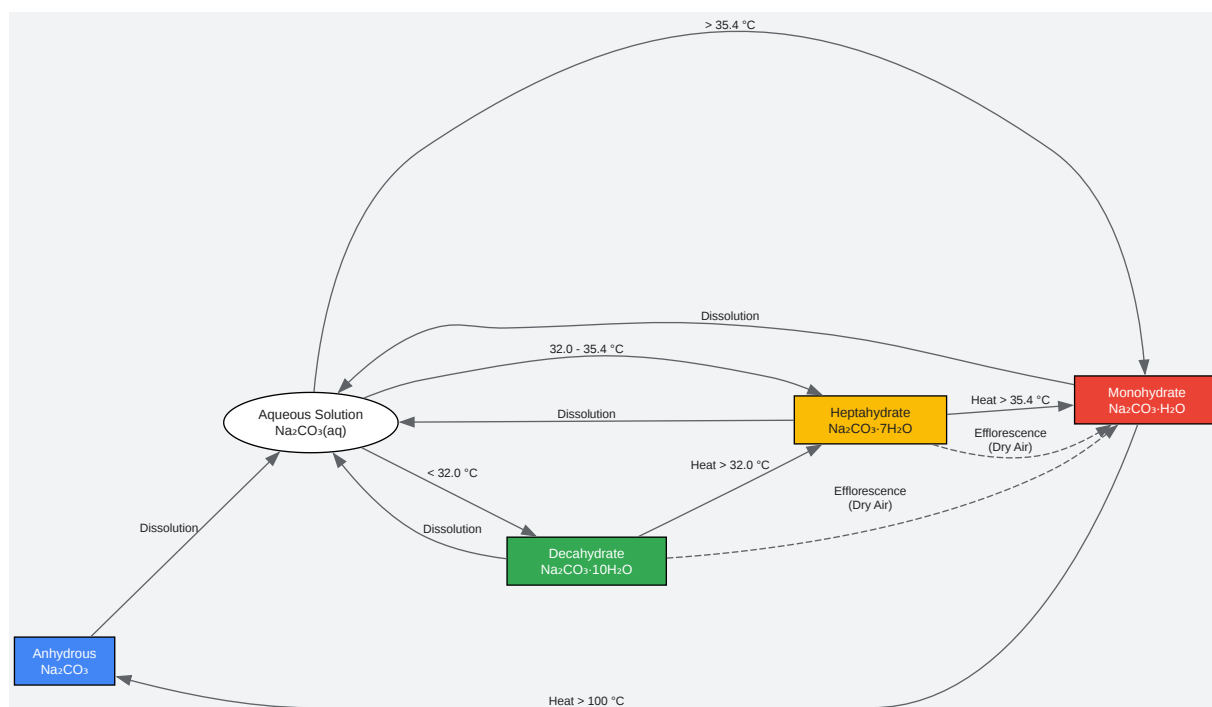
#### 4.2.3. Differential Scanning Calorimetry (DSC)

- Principle: DSC measures the difference in the amount of heat required to increase the temperature of a sample and a reference as a function of temperature. It is used to determine the temperatures and enthalpies of phase transitions, such as dehydration and melting.
- Methodology:[\[6\]](#)[\[10\]](#)
  - A small, encapsulated sample of the **sodium carbonate** hydrate is placed in the DSC cell, alongside an empty reference pan.
  - The sample and reference are heated at a constant rate.
  - The DSC curve shows endothermic or exothermic peaks corresponding to thermal events. For hydrates, endothermic peaks are observed during dehydration and melting. The peak

temperature indicates the transition temperature, and the area under the peak is proportional to the enthalpy change of the transition.

## Interconversion and Stability of Sodium Carbonate Hydrates

The different hydrates of **sodium carbonate** can be interconverted by changing the temperature and water vapor pressure. The following diagram illustrates the logical relationships between the anhydrous form and its main hydrates.



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Interconversion pathways of **sodium carbonate** hydrates.

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- To cite this document: BenchChem. [The Hydrates of Sodium Carbonate: A Comprehensive Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b031695#what-are-the-different-hydrates-of-sodium-carbonate]

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